Selectivity profile of Histapyrrodine vs second-generation antihistamines

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Compound of Interest

Compound Name:	*Histapyrrodine hydrochloride*
CAS No.:	*6113-17-3*
Cat. No.:	*B1673258*

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Selectivity Profile: Histapyrrodine vs. Second-Generation Antihistamines

Executive Summary

This technical guide provides a comparative analysis of Histapyrrodine, a first-generation ethylenediamine antihistamine, versus modern second-generation alternatives (e.g., Cetirizine, Fexofenadine). The transition from first- to second-generation agents represents a paradigm shift in medicinal chemistry: moving from lipophilic, non-selective compounds to hydrophilic, highly specific H1 inverse agonists.

Key Takeaway: Histapyrrodine exhibits potent H1 antagonism but suffers from a "dirty" pharmacological profile, characterized by significant off-target binding to muscarinic acetylcholine receptors (mAChRs) and high blood-brain barrier (BBB) permeability. Second-generation agents achieve superior therapeutic indices by minimizing CNS entry (via P-glycoprotein efflux) and eliminating anticholinergic cross-reactivity.

Molecular Mechanism & Pharmacology[1][2]

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Structural Determinants of Selectivity

- Histapyrrodine (First-Generation):
  - Scaffold: Ethylenediamine derivative containing a pyrrolidine ring and a lipophilic benzyl group.
  - Binding Mode: The small, lipophilic structure allows non-specific hydrophobic interactions with the transmembrane domains of multiple G-protein coupled receptors (GPCRs), including H1, M1-M5 (muscarinic), and

    -adrenergic receptors.
  - CNS Entry: High lipophilicity (

) facilitates passive diffusion across the BBB, leading to H1 blockade in the tuberomammillary nucleus (sedation).
- Second-Generation (e.g., Cetirizine, Fexofenadine):[1]
  - Scaffold: Often zwitterionic or containing polar carboxylic acid/hydroxymethyl groups.
  - Binding Mode: Interaction is anchored by specific electrostatic bonds with Lys

    and Asp

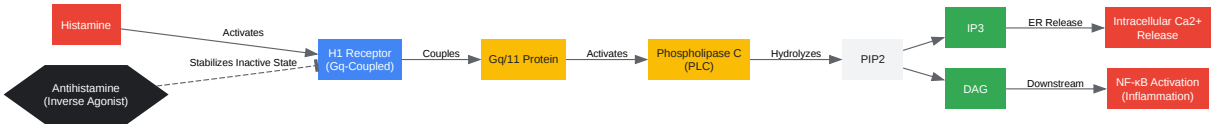
    in the H1 receptor, reducing affinity for the hydrophobic pockets of muscarinic receptors.
  - CNS Exclusion: These compounds are substrates for P-glycoprotein (P-gp), an efflux transporter that actively pumps them out of the CNS, preventing sedation.

H1 Receptor Signaling Pathway

Both classes act as inverse agonists, stabilizing the H1 receptor in its inactive (

) conformation, thereby reducing constitutive activity and blocking Histamine-induced signaling.

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Figure 1: Canonical H1 receptor signaling pathway blocked by inverse agonists. Histapyrrodine and 2nd-gen agents both target the H1R node but differ in off-target effects.

Selectivity Profile Analysis

The clinical limitations of Histapyrrodine stem directly from its lack of receptor selectivity. The following data compares the "dirty" profile of first-generation ethylenediamines against the "clean" profile of second-generation agents.

Comparative Receptor Affinity (Ki Values)

Lower

indicates higher affinity. High selectivity requires a large gap between H1 affinity and off-target affinity.

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Receptor Target	Histapyrrodine (Gen 1)	Cetirizine (Gen 2)	Fexofenadine (Gen 2)	Clinical Consequence of Gen 1 Binding
Histamine H1	~1–10 nM	~2–10 nM	~10–20 nM	Therapeutic Effect (Allergy Relief)
Muscarinic (M1-M3)	< 100 nM (High Affinity)	> 10,000 nM	> 10,000 nM	Dry mouth, urinary retention, blurred vision, sinus tachycardia.
-Adrenergic	Moderate Affinity	Negligible	Negligible	Potential hypotension, dizziness.
Serotonin (5-HT)	Moderate Affinity	Negligible	Negligible	Appetite stimulation, weight gain.
H1 Selectivity Ratio	Low (< 100-fold)	High (> 1,000-fold)	High (> 1,000-fold)	Determines "Clean" vs. "Dirty" drug profile.

Note: Values for Histapyrrodine are representative of the ethylenediamine class (e.g., Pyrilamine) due to limited specific radioligand data in modern literature. Second-generation data reflects established consensus.

CNS Penetration (H1 Occupancy)

- Histapyrrodine:
  - Brain H1 Occupancy: > 50–70% at therapeutic doses.
  - Mechanism: Passive diffusion.

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- Result: Sedation, cognitive slowing, impairment of psychomotor performance.

- Second-Generation:
  - Brain H1 Occupancy: < 10–15% (Often negligible).
  - Mechanism: Active efflux by P-glycoprotein (P-gp) at the BBB.
  - Result: Non-sedating at recommended doses.[2]

Experimental Protocols for Selectivity Assessment

To validate the selectivity profile of a compound like Histapyrrodine vs. a candidate drug, the following workflows are standard in drug discovery.

Protocol A: Radioligand Binding Assay (Affinity)

Objective: Determine the equilibrium dissociation constant (

) for H1 vs. M1 receptors.

- Membrane Preparation:
  - Transfect HEK293 cells with human H1 or M1 receptor cDNA.
  - Harvest cells, homogenize in ice-cold TE buffer (50 mM Tris-HCl, pH 7.4), and centrifuge (40,000 x g) to isolate membranes.

- Incubation:
  - H1 Assay: Incubate membranes with

    -Pyrilamine (~1 nM) and varying concentrations of the test drug (

    to

    M).
  - M1 Assay: Incubate membranes with

-N-Methylscopolamine (~0.2 nM).

- Filtration:
  - After 60 min at 25°C, terminate reaction by rapid filtration through GF/B filters using a cell harvester.
- Analysis:
  - Measure radioactivity via liquid scintillation counting.
  - Calculate

    and convert to

    using the Cheng-Prusoff equation:

Protocol B: Functional Calcium Flux Assay (Efficacy)

Objective: Confirm inverse agonism and rule out agonist activity.

- Cell Loading: Load CHO-K1 cells expressing H1R with a calcium-sensitive dye (e.g., Fluo-4 AM) for 30 min at 37°C.
- Baseline Measurement: Record baseline fluorescence (Ex/Em: 494/516 nm) using a FLIPR (Fluorometric Imaging Plate Reader).
- Antagonist Addition: Add Histapyrrodine or comparator. Monitor for any increase in Ca

  (agonist check).
- Agonist Challenge: Add Histamine (

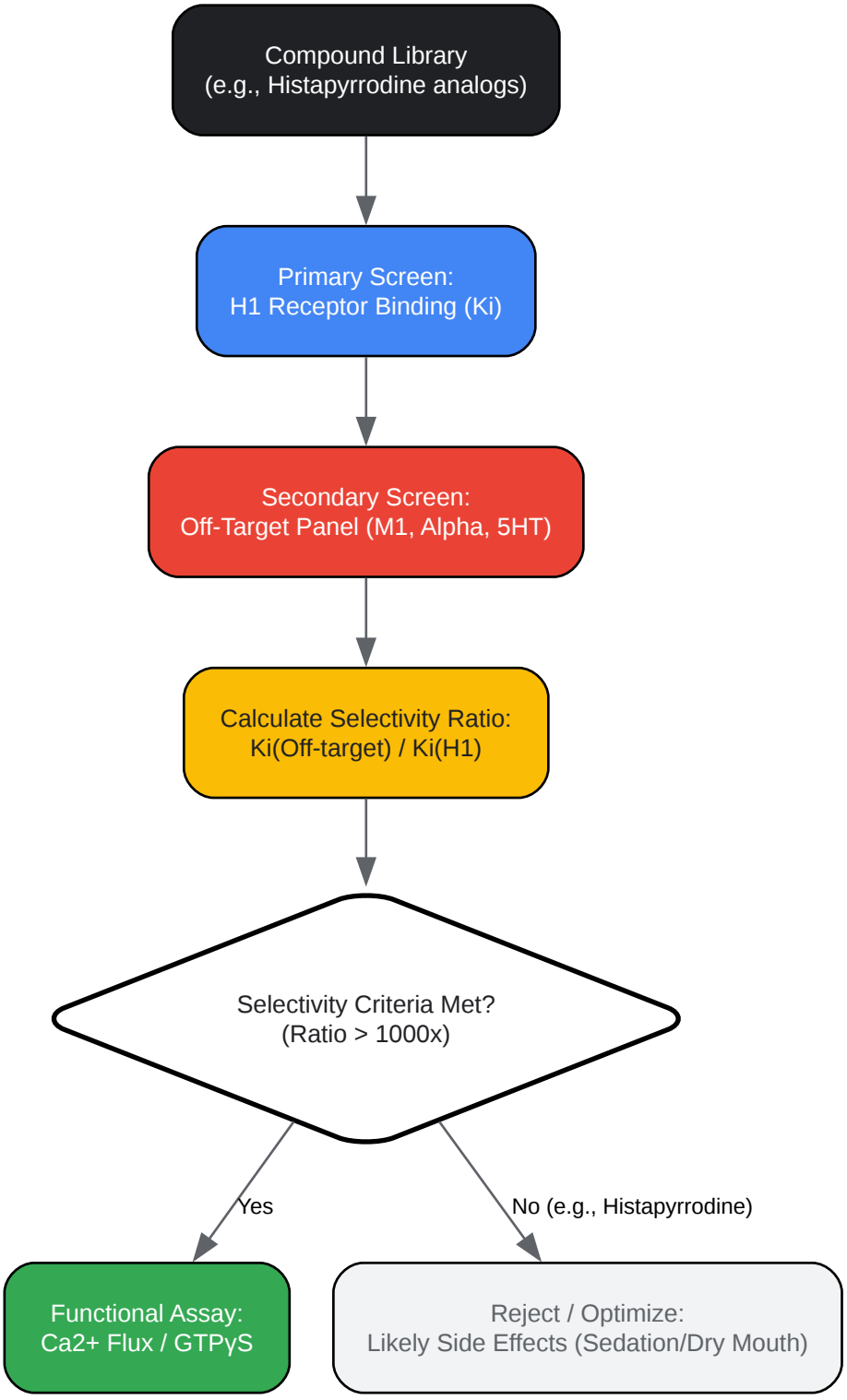
  concentration). Measure the reduction in Calcium peak relative to control.
- Data Output: Plot % Inhibition vs. Log[Concentration] to determine

  (functional potency).

Selectivity Screening Workflow

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The following diagram illustrates the decision tree for evaluating antihistamine selectivity.



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Figure 2: Screening workflow to differentiate selective 2nd-gen candidates from non-selective 1st-gen compounds.

References

- Simons, F. E., & Simons, K. J. (2011). Histamine and H1-antihistamines: celebrating a century of progress. Journal of Allergy and Clinical Immunology. Link
- Yanai, K., et al. (2011). The clinical pharmacology of second-generation H1-antihistamines. Pharmacology & Therapeutics.[3][1][2][4][5] Link
- Kubo, N., et al. (1987). Antimuscarinic effects of antihistamines: quantitative evaluation by receptor-binding assay. Japanese Journal of Pharmacology. Link
- Church, M. K., & Church, D. S. (2013). Pharmacology of antihistamines. Indian Journal of Dermatology. Link
- Gillard, M., et al. (2002). Binding characteristics of cetirizine and other antiallergic drugs to the human histamine H1 receptor. Molecular Pharmacology. Link

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- 1. accesspharmacy.mhmedical.com [accesspharmacy.mhmedical.com]
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- 3. researchgate.net [researchgate.net]
- 4. m.youtube.com [m.youtube.com]
- 5. rjptsimlab.com [rjptsimlab.com]
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